

# An In-depth Technical Guide to the Material Safety of Methyl Isocyanoacetate

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## Compound of Interest

Compound Name: Methyl isocyanoacetate

Cat. No.: B046415

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the safety and handling of chemical reagents is paramount. This technical guide provides a detailed overview of the material safety data for **methyl isocyanoacetate**, a versatile reagent used in organic synthesis. The information is compiled from various safety data sheets (SDS) to ensure a thorough and reliable resource.

## Chemical Identification and Physical Properties

**Methyl isocyanoacetate** is an organic compound utilized in various chemical reactions, including the synthesis of oxazolines and in Ugi condensation reactions.<sup>[1][2]</sup> It is crucial to distinguish it from the highly toxic and volatile compound, methyl isocyanate.

Table 1: Physical and Chemical Properties of **Methyl Isocyanoacetate**

Property	Value	Reference
Molecular Formula	C4H5NO2	[1][3][4]
Molecular Weight	99.09 g/mol	[1][3][4]
Appearance	Clear yellow to brown liquid	[3][5]
Odor	Pungent	[5]
Boiling Point	75 - 76 °C @ 10-13 mmHg	[1][3][5]
Density	1.090 g/mL at 25 °C	[1][5]
Refractive Index	n20/D 1.417	[1]
Flash Point	84 °C (183.2 °F) - closed cup	[1][5]
Solubility	Miscible with organic solvents; slightly miscible with water.	[2]
Storage Temperature	2-8°C	[1][3]

## Hazard Identification and Classification

**Methyl isocyanoacetate** is classified as a hazardous substance.[5] Understanding its specific hazards is critical for safe handling.

Table 2: Hazard Classifications for **Methyl Isocyanoacetate**

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[1][5]
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage	[1][5]
Flammable Liquids	4	Combustible liquid	[5]

The signal word for **methyl isocyanoacetate** is "Danger".[1][5]

## Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is essential when working with **methyl isocyanoacetate** to minimize exposure and prevent accidents.

### 3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety glasses or goggles.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use only in a well-ventilated area or with local exhaust ventilation.[3]  
[5] In case of inadequate ventilation, wear a suitable respirator.[3]

### 3.2. Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[5] Do not eat, drink, or smoke when using this product.[5] Avoid breathing vapors or mists.[5]
- Storage: Store in a cool, dry, and well-ventilated place.[3][5] Keep the container tightly closed when not in use.[3] Store locked up and away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][5] The recommended storage temperature is 2-8°C.[1][3]

### 3.3. First-Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5] Seek immediate medical attention.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. [5] Wash off immediately with soap and plenty of water.[5] Seek immediate medical attention. [5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.[5]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[5] Immediately call a POISON CENTER or doctor/physician.[5]

### 3.4. Fire-Fighting Measures

- Suitable Extinguishing Media: Use CO<sub>2</sub>, dry chemical, or foam for extinction.[5]
- Specific Hazards: Combustible liquid.[5] Containers may explode when heated.[5] Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[5]

### 3.5. Accidental Release Measures

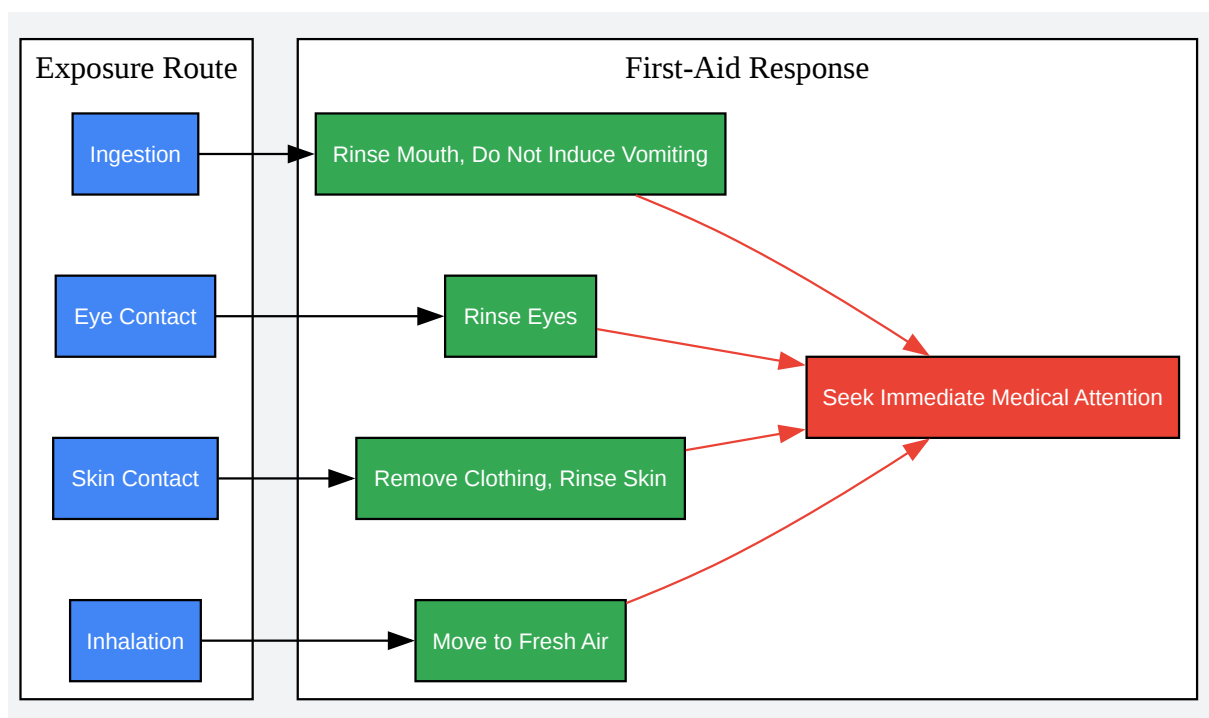
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[3]
- Environmental Precautions: Do not let this chemical enter the environment.[3]

- Methods for Cleaning Up: Absorb the spill with inert material and dispose of it in accordance with federal, state, and local regulations.[3]

## Toxicological Information

The toxicological properties of **methyl isocyanoacetate** have not been fully investigated.[3][5] However, it is known to be harmful if swallowed, in contact with skin, or if inhaled, and it causes severe skin burns and eye damage.[1][5]

Diagram 1: Logical Relationship of Hazard Exposure and First Aid



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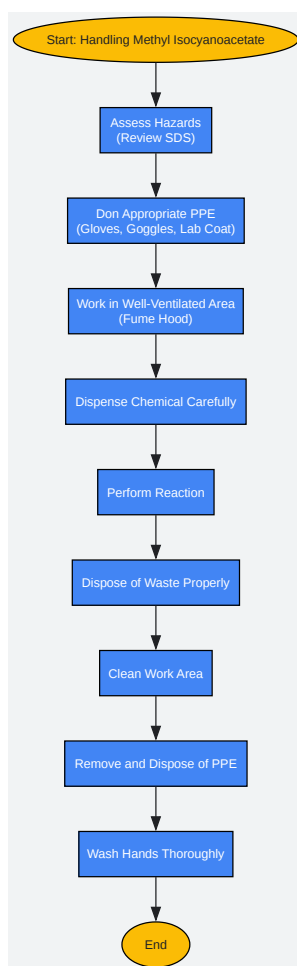
Caption: First-aid response to different exposure routes of **methyl isocyanoacetate**.

## Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[3]
- Conditions to Avoid: Heat, flames, sparks, and exposure to light may affect product quality.[3]

- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and metals.[3]  
[5]
- Hazardous Decomposition Products: Carbon oxides and nitrogen oxides.[3]

Diagram 2: Experimental Workflow for Safe Handling



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Caption: A stepwise workflow for the safe handling of **methyl isocyanoacetate**.

This guide provides a foundational understanding of the material safety of **methyl isocyanoacetate**. It is imperative for all personnel to read and understand the specific Safety Data Sheet provided by the manufacturer before handling this chemical. Always prioritize safety and adhere to established laboratory protocols.

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Address: 3281 E Guasti Rd

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